

Trimethylbismuth: A Comprehensive Technical Guide to Hazards and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylbismuth

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylbismuth (TMBi), an organobismuth compound with the chemical formula $\text{Bi}(\text{CH}_3)_3$, is a valuable precursor in various high-tech applications, including the fabrication of bismuth-containing thin films for semiconductors and as a reagent in organic synthesis and catalysis.[1][2][3] However, its utility is accompanied by significant hazards, including pyrophoricity, high flammability, and toxicity.[1][4][5] This in-depth technical guide provides a comprehensive overview of the hazards associated with **trimethylbismuth** and details the essential safety precautions and handling procedures required for its safe use in a laboratory setting. This guide is intended for researchers, scientists, and drug development professionals who may handle this compound.

Physicochemical and Hazardous Properties

Trimethylbismuth is a colorless, volatile liquid that is highly sensitive to air and moisture.[1][2] Its inherent instability in atmospheric conditions is the primary source of its hazardous nature.

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₃ H ₉ Bi	[1][2]
Molecular Weight	254.08 g/mol	[1][5]
Appearance	Colorless liquid	[1][2]
Boiling Point	110 °C (230 °F)	[5][6]
Melting Point	-86 °C (-122.8 °F)	[3]
Density	2.3 g/cm ³	[3]
Solubility	Soluble in non-polar organic solvents (e.g., benzene, toluene); limited solubility in polar solvents like water.	[7]

Hazard Classification

Trimethylbismuth is classified under multiple hazard categories, reflecting its dangerous properties. The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Class	GHS Hazard Statement Code	Description
Pyrophoric Liquids	H250	Catches fire spontaneously if exposed to air.[4]
Flammable Liquids	H225	Highly flammable liquid and vapor.[4]
Acute Toxicity (Oral)	H302	Harmful if swallowed.[4]
Acute Toxicity (Dermal)	H311	Toxic in contact with skin.[4]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage.[4]

Reactivity and Decomposition

The high reactivity of **trimethylbismuth** necessitates strict handling protocols. It is pyrophoric and will ignite spontaneously upon contact with air.^[4]^[5] It also reacts violently with water and moisture, which can lead to a flash fire.^[4]

Upon decomposition, either through thermal means or by reaction with air, **trimethylbismuth** breaks down into various products. In the absence of air, thermal decomposition primarily yields metallic bismuth and methyl radicals, which then form methane, ethane, and other hydrocarbons.^[8] When exposed to air, it rapidly oxidizes to form a dense white smoke of bismuth oxide.^[7]

The main decomposition products identified by mass spectrometry include:

- Bismuth (Bi)
- Monomethylbismuth ($\text{Bi}(\text{CH}_3)$)
- Dimethylbismuth ($\text{Bi}(\text{CH}_3)_2$)
- Ethene (C_2H_4)
- Ethane (C_2H_6)
- Propane (C_3H_8)^[9]

Toxicology and Health Hazards

Trimethylbismuth poses significant health risks through inhalation, ingestion, and dermal contact. It is harmful if swallowed and toxic in contact with skin.^[4]

Acute Toxicity

Animal studies have demonstrated the acute toxicity of **trimethylbismuth**. In dogs, dermal lethal-dose studies resulted in convulsions, while oral lethal-dose studies in rabbits caused somnolence and acute pulmonary edema.^[10] The known lethal concentration (LCLo) in dogs is 233 mg/m^3 .^[10]

Cytotoxicity

In vitro studies have confirmed the cytotoxic effects of **trimethylbismuth** on various mammalian cell lines. The median lethal concentration (LC₅₀) values highlight its toxicity at the cellular level.

Cell Line	LC ₅₀ (μmol/Lgv)
Caco-2 (Human colon adenocarcinoma)	110
CHO-9 (Chinese hamster ovary)	128
HepG2 (Human liver cancer)	194

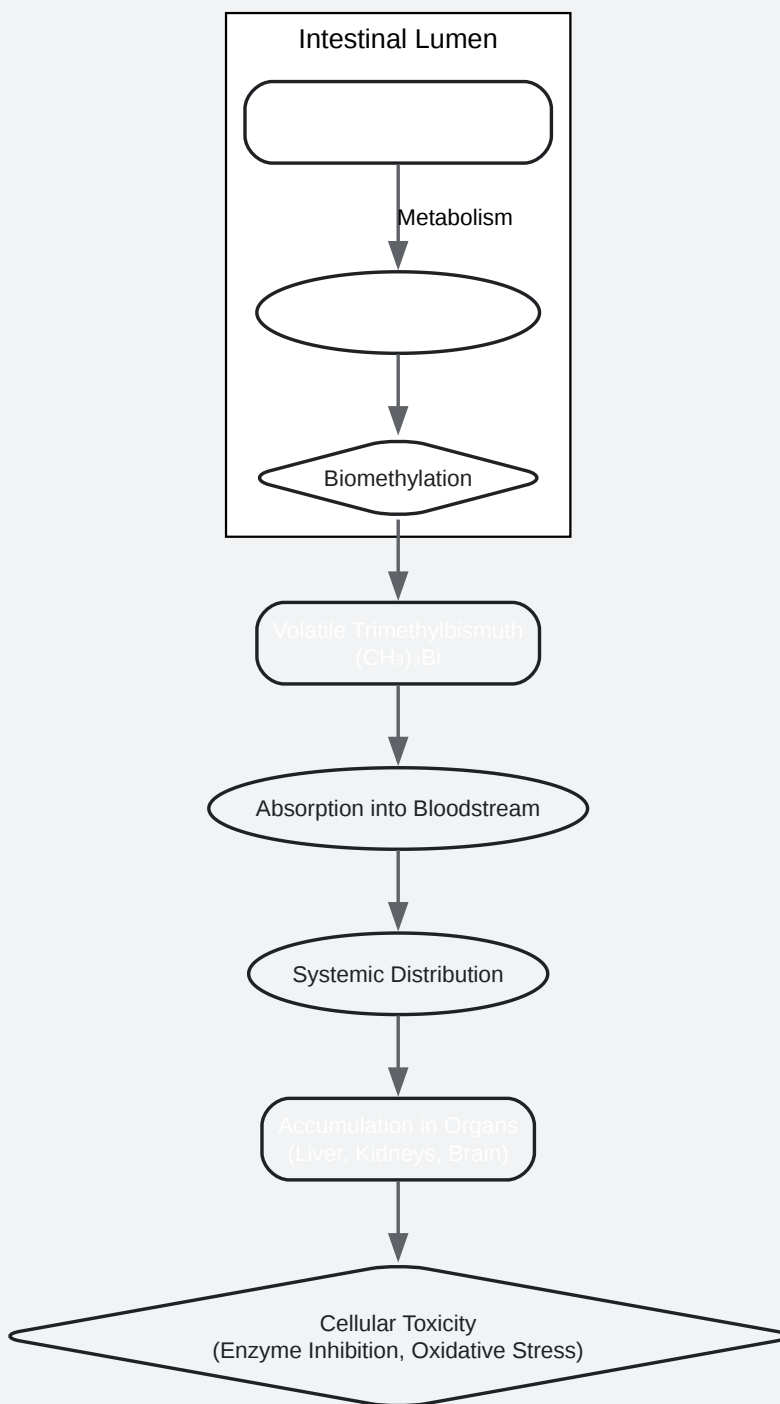
Source:[6]

Mechanism of Toxicity and Biomethylation

The precise molecular mechanisms of **trimethylbismuth** toxicity are not fully elucidated but are thought to involve its binding to essential enzymes and interference with oxidative metabolism.[2][6] A significant aspect of bismuth toxicity is the in vivo formation of **trimethylbismuth** through the biomethylation of inorganic bismuth compounds by intestinal microbiota.[9] This process increases the lipophilicity and mobility of bismuth, leading to its accumulation in various organs and enhanced toxicity.[9]

Below is a diagram illustrating the proposed pathway of bismuth biomethylation and subsequent systemic exposure.

Biomethylation and Systemic Exposure of Bismuth

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Caption: Biomethylation of ingested inorganic bismuth by gut microbiota leads to the formation of volatile **trimethylbismuth**, which is absorbed into the bloodstream and distributed to various organs, causing cellular toxicity.

Safe Handling and Storage

Due to its pyrophoric and reactive nature, **trimethylbismuth** must be handled with stringent safety protocols.

Engineering Controls

- Inert Atmosphere: All manipulations of **trimethylbismuth** must be performed under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk line techniques.^{[1][4]}
- Ventilation: A well-ventilated area with local exhaust is crucial to minimize exposure to any potential vapors.^[4]
- Explosion-Proof Equipment: Use of explosion-proof electrical, ventilating, and lighting equipment is mandatory.^{[4][11]}

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling **trimethylbismuth**:

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene). Consider double-gloving.
Eye Protection	Safety goggles and a face shield.
Body Protection	Flame-resistant lab coat.
Respiratory Protection	A self-contained breathing apparatus (SCBA) should be available for emergencies.

Source:^{[1][11]}

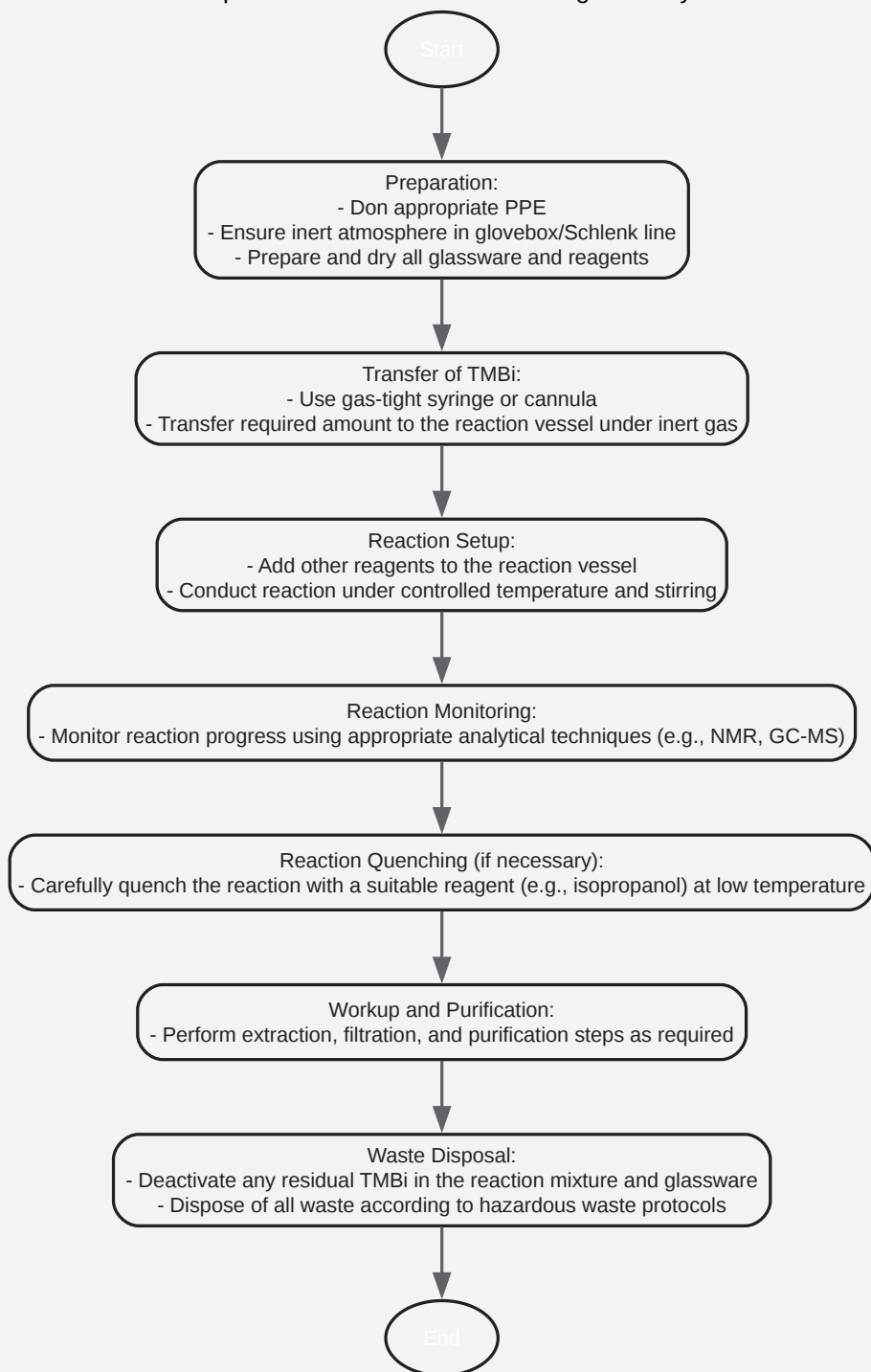
Storage

- Store in airtight containers under an inert gas.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated place away from heat and ignition sources.[\[1\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[4\]](#)
- Recommended storage temperature is between 2-8 °C.[\[11\]](#)

Experimental Protocols: A General Workflow

While specific experimental procedures will vary, the following provides a general workflow for safely handling **trimethylbismuth** in a research setting, such as for its use as a catalyst.

General Experimental Workflow for Handling Trimethylbismuth

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Caption: A generalized workflow for the safe handling of **trimethylbismuth** in a laboratory experiment, from preparation to waste disposal.

Emergency Procedures

In the event of an emergency involving **trimethylbismuth**, immediate and appropriate action is critical.

Spills

- Evacuate the area immediately.
- Do not use water or foam to extinguish a fire caused by a **trimethylbismuth** spill, as it reacts violently.^[4]
- Use a dry chemical powder, sand, or dolomite to smother the spill and any resulting fire.^[4]
- For larger spills, contain with dikes or absorbents to prevent entry into sewers or waterways.^[1]
- Clean up should only be performed by trained personnel wearing appropriate PPE.

Fire

- If heated above 100°C, **trimethylbismuth** can decompose explosively.^[4]
- In case of fire, use a dry chemical or carbon dioxide extinguisher. DO NOT USE WATER OR FOAM.^[11]
- Move containers from the fire area if it can be done without risk.

First Aid

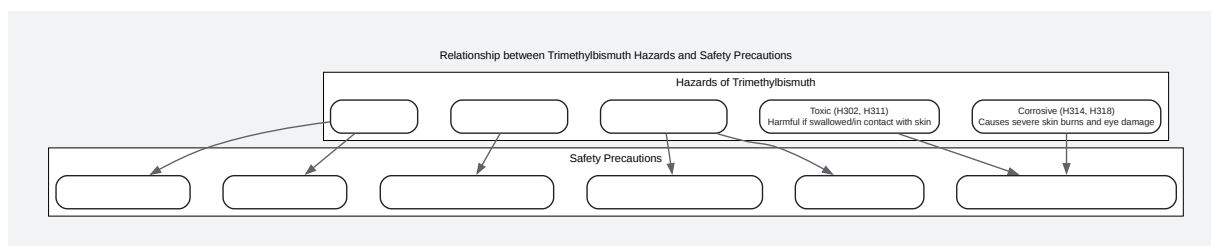
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[4][11]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[11]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][11]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[4][11]

Waste Disposal

All waste containing **trimethylbismuth** must be treated as hazardous waste.

- Decontamination: Before disposal, any residual **trimethylbismuth** in containers or on equipment should be carefully quenched and deactivated. This can be done by slowly adding a less reactive alcohol like isopropanol or tert-butanol at a low temperature, followed by the slow addition of water. This process should only be carried out by experienced personnel in a controlled environment.
- Disposal: Dispose of all **trimethylbismuth** waste, including contaminated materials and rinsates, through a certified hazardous waste disposal service in accordance with local, state, and federal regulations.[4][11] Do not dispose of **trimethylbismuth** waste down the sewer.[1]

The logical relationship between the hazards of **trimethylbismuth** and the required safety precautions is summarized in the diagram below.



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Caption: A diagram illustrating how the specific hazards of **trimethylbismuth** necessitate a multi-faceted approach to safety, encompassing handling, personal protection, storage, and emergency preparedness.

Conclusion

Trimethylbismuth is a chemical of significant utility in modern materials science and chemical synthesis. However, its hazardous properties demand the utmost respect and adherence to rigorous safety protocols. By understanding its reactivity, toxicity, and proper handling procedures, researchers can mitigate the risks and safely harness the benefits of this valuable compound. This guide serves as a foundational resource for the safe and responsible use of **trimethylbismuth** in a professional research environment.

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- To cite this document: BenchChem. [Trimethylbismuth: A Comprehensive Technical Guide to Hazards and Safety Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197961#hazards-and-safety-precautions-for-handling-trimethylbismuth]

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